

Personal protective equipment for handling 4-bromo-1-methyl-1H-pyrazole

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Compound of Interest

Compound Name: 4-bromo-1-methyl-1H-pyrazole

Cat. No.: B095816

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Essential Safety and Handling Guide for 4-bromo-1-methyl-1H-pyrazole

This guide provides critical safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **4-bromo-1-methyl-1H-pyrazole**. The following procedures are designed to ensure a safe laboratory environment by minimizing exposure and risk.

Quantitative Safety and Physical Data

While specific toxicity data for **4-bromo-1-methyl-1H-pyrazole** is not readily available, it should be handled with the utmost caution, assuming a hazard profile similar to related pyrazole compounds. The table below summarizes its known physical properties.

Parameter	Value	Reference
Physical State	Liquid	[1]
Appearance	Colorless to pale yellow	[1]
Melting Point	16°C	[1]
Boiling Point	185-188 °C at 760 mmHg	[2]
Density	1.558 g/mL at 25 °C	[2]
Flash Point	93.3 °C	[2]
Hazards	Causes skin irritation, serious eye damage, and may cause respiratory irritation.	[1][2][3][4]

Personal Protective Equipment (PPE)

A comprehensive approach to personal protection is mandatory to prevent skin and eye contact, inhalation, and ingestion.

- Primary Engineering Control: Fume Hood All handling of **4-bromo-1-methyl-1H-pyrazole**, including weighing, transferring, and use in reactions, must be conducted within a certified chemical fume hood to minimize inhalation exposure.[5]
- Eye and Face Protection
 - Mandatory: Chemical splash goggles that meet ANSI Z87.1 standards are required at all times.[6]
 - Recommended: A face shield must be worn over goggles during procedures with a high risk of splashing or energetic reactions.[3][6]
- Hand Protection
 - Required: Chemical-resistant gloves are essential.[1] Given the nature of the compound, nitrile or neoprene gloves are recommended.[7]

- Best Practice: Double gloving is advised to provide an additional layer of protection.^[5] Contaminated outer gloves should be removed and disposed of immediately.^[8]
- Body Protection
 - A flame-resistant lab coat is required.^[6]
 - Protective clothing should be worn to prevent skin contact.^{[1][3]}
 - Ensure that legs and feet are fully covered. Open-toed shoes are strictly prohibited in the laboratory.^[6]
- Respiratory Protection
 - Work should be performed in a well-ventilated area, preferably a chemical fume hood.^{[1][9]}
 - If a fume hood is not available or ventilation is inadequate, a respirator with a suitable filter (e.g., type ABEK as per EN14387) must be used.^[2]

Operational Plan: Step-by-Step Handling Procedure

Follow this procedural guidance for all operations involving **4-bromo-1-methyl-1H-pyrazole**.

1. Preparation and Pre-Handling Check:

- Ensure a certified chemical fume hood is operational.
- Verify that an emergency eyewash station and safety shower are accessible and unobstructed.^[9]
- Assemble all necessary materials and equipment before starting the procedure.
- Don all required PPE as specified above.

2. Handling the Compound:

- Conduct all transfers and manipulations of the chemical inside the fume hood.^[5]
- Avoid all direct contact with the skin and eyes.^{[1][3]}
- Avoid breathing any vapors or mists.^{[1][9]}
- Use non-sparking tools to prevent ignition from electrostatic discharge.^[1]
- Keep the container tightly closed when not in use.^{[1][9]}

3. Post-Handling and Clean-up:

- Upon completion of work, decontaminate the work area.
- Wash hands and any exposed skin thoroughly with soap and water after handling.[\[1\]](#)[\[9\]](#)
- Carefully remove PPE, avoiding self-contamination.
- Contaminated clothing should be removed and washed before reuse.[\[1\]](#)

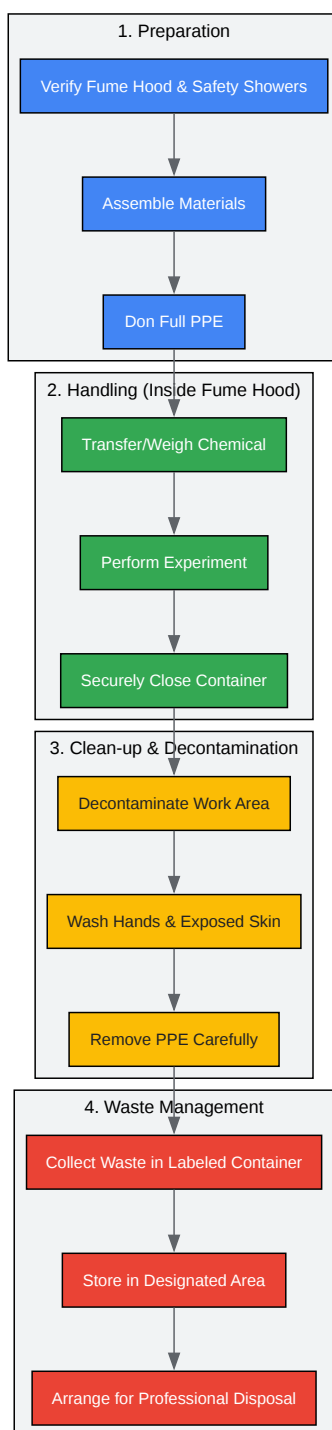
Disposal Plan

Proper disposal is crucial to prevent environmental contamination and ensure safety.

- Waste Collection:
 - Collect all waste containing **4-bromo-1-methyl-1H-pyrazole**, including contaminated consumables (e.g., gloves, pipette tips), in a designated and clearly labeled hazardous waste container.
 - The container must be suitable for halogenated organic compounds.
- Disposal Method:
 - Do not discharge any amount of this chemical into sewer systems or drains.[\[1\]](#)
 - Dispose of the contents and the container through an approved and licensed waste disposal facility.[\[9\]](#)
 - Controlled incineration with a flue gas scrubber is a possible disposal method for combustible packaging materials.[\[1\]](#)
 - Always follow all applicable local, state, and federal regulations for hazardous waste disposal.

Visual Workflow for Safe Handling

The diagram below illustrates the required step-by-step process for safely handling **4-bromo-1-methyl-1H-pyrazole** from initial preparation to final disposal.



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Caption: Safe handling workflow for **4-bromo-1-methyl-1H-pyrazole**.

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